

Application Notes and Protocols for HPLC Analysis of 6,8-Diprenylorobol

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Compound of Interest

Compound Name: 6,8-Diprenylorobol

Cat. No.: B132295

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6,8-Diprenylorobol is a significant prenylated isoflavonoid first identified in *Cudrania tricuspidata*, a plant utilized in traditional medicine.^{[1][2][3]} This compound has garnered attention within the scientific community for its diverse biological activities, including neuroprotective and anti-inflammatory properties. As research into its therapeutic potential continues, the need for a robust and reliable analytical method for its quantification is paramount.

This document provides a detailed protocol for the analysis of **6,8-diprenylorobol** using High-Performance Liquid Chromatography (HPLC) with UV detection. The provided methodologies are based on established analytical practices for the quantification of flavonoids from plant-derived materials.

Experimental Protocols

Sample Preparation from *Cudrania tricuspidata*

A critical step in the analysis of **6,8-diprenylorobol** from its natural source is the efficient extraction of the compound from the plant matrix. The following protocol outlines a standard procedure for sample preparation:

- Grinding: Dry the plant material (e.g., fruits, leaves) at a controlled temperature to a constant weight and grind it into a fine powder.
- Extraction:
 - Accurately weigh approximately 1 gram of the powdered plant material.
 - Perform extraction with a suitable solvent such as 80% aqueous acetone or methanol.^[1] A common technique is ultrasonication or maceration for a defined period (e.g., 30-60 minutes) to ensure thorough extraction.
 - For exhaustive extraction, the process can be repeated multiple times.
- Filtration: After extraction, filter the mixture through a 0.45 µm membrane filter to remove particulate matter.
- Concentration (Optional): If necessary, the filtrate can be concentrated under reduced pressure to increase the analyte concentration.
- Dilution: Dilute the final extract with the mobile phase to a concentration within the calibration range of the HPLC method.

HPLC Analysis Protocol

The following HPLC conditions are recommended for the analysis of **6,8-diprenylorobol**. These are based on typical reversed-phase chromatography methods for flavonoids.

Parameter	Recommended Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase	A: 0.1% Formic acid in WaterB: Acetonitrile
Gradient Elution	0-5 min: 20% B5-25 min: 20-50% B25-30 min: 50-80% B30-35 min: 80% B35-40 min: 20% B
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detection	UV at 260 nm

Data Presentation

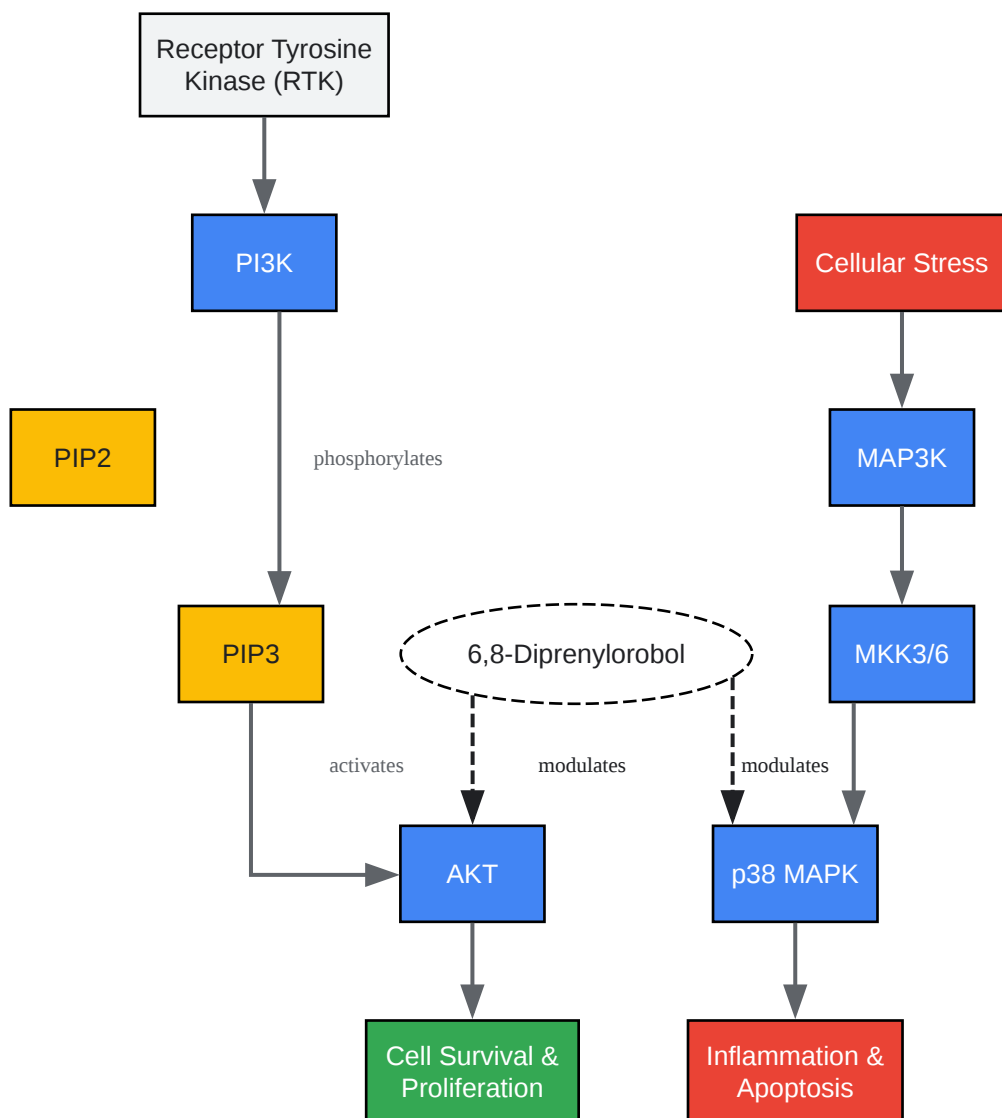
A validated UPLC-UV method for the determination of **6,8-diprenylorobol** has reported the following performance characteristics.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Validation Parameter	Result
**Linearity (R ²) **	> 0.999
Limit of Detection (LOD)	0.01–0.03 µg/mL [1] [2] [3]
Limit of Quantification (LOQ)	0.04–0.09 µg/mL [1] [2] [3]
Precision (RSD%)	< 2% [1] [2] [3]
Accuracy (Recovery)	97.25% to 104.98% [1] [2] [3]

Retention time for **6,8-diprenylorobol** should be determined by running a pure standard under the specified HPLC conditions.

Signaling Pathway and Experimental Workflow

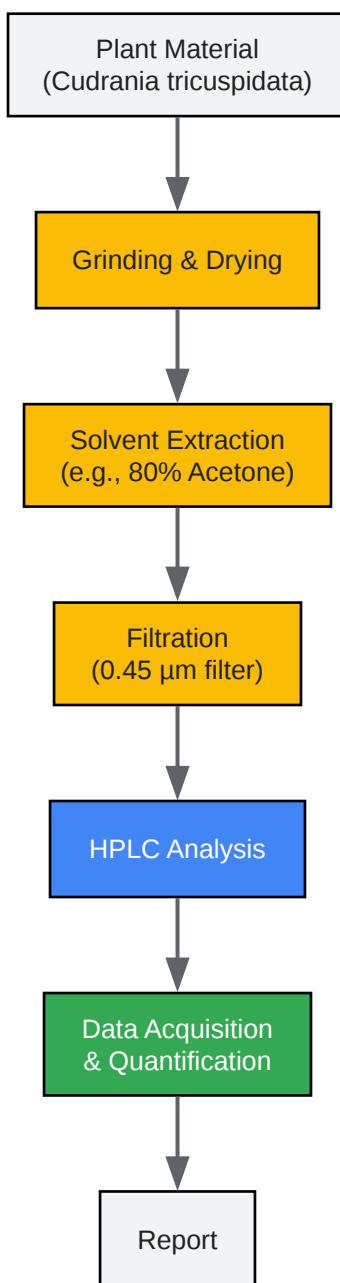
Studies have indicated that **6,8-diprenylorobol** may exert its biological effects through the modulation of key cellular signaling pathways, such as the PI3K/AKT and p38 MAPK pathways. Understanding these pathways is crucial for drug development professionals.



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Caption: PI3K/AKT and p38 MAPK signaling pathways.

The following diagram illustrates a general workflow for the HPLC analysis of **6,8-diprenylorobol** from a plant source.



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Caption: HPLC analysis workflow for **6,8-diprenylorobol**.

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